

Proper Disposal of 3-Hydroxyglutaric acid-d5: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3-Hydroxyglutaric acid-d5

Cat. No.: B596331

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For Immediate Reference: Key Disposal and Safety Information

Proper disposal of **3-Hydroxyglutaric acid-d5** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals. The disposal plan is based on the known hazards of the non-deuterated form, 3-Hydroxyglutaric acid, which is classified as a skin and eye irritant.^{[1][2]} It is essential to handle this compound with appropriate personal protective equipment (PPE) and to follow all institutional and local regulations for chemical waste disposal.

Hazard Classification & Key Information	Data	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	[1][2]
Signal Word	Warning	[1]
Personal Protective Equipment (PPE)	Protective gloves, eye protection (safety goggles or face shield), lab coat.	[1][3]
Storage	Store at 2-8°C in a tightly closed container.	
Spill Response	Avoid breathing dust. Pick up mechanically. Do not allow to enter sewers or surface water.	[1]

Experimental Protocol: Waste Neutralization and Disposal

This protocol outlines the steps for neutralizing and disposing of small quantities of **3-Hydroxyglutaric acid-d5** waste, assuming it is not mixed with other hazardous materials. For larger quantities or mixed waste streams, consult your institution's Environmental Health and Safety (EHS) department.

Materials:

- Waste **3-Hydroxyglutaric acid-d5** solution or solid
- Sodium bicarbonate (or another weak base) for neutralization
- pH indicator strips
- Appropriately labeled hazardous waste container
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

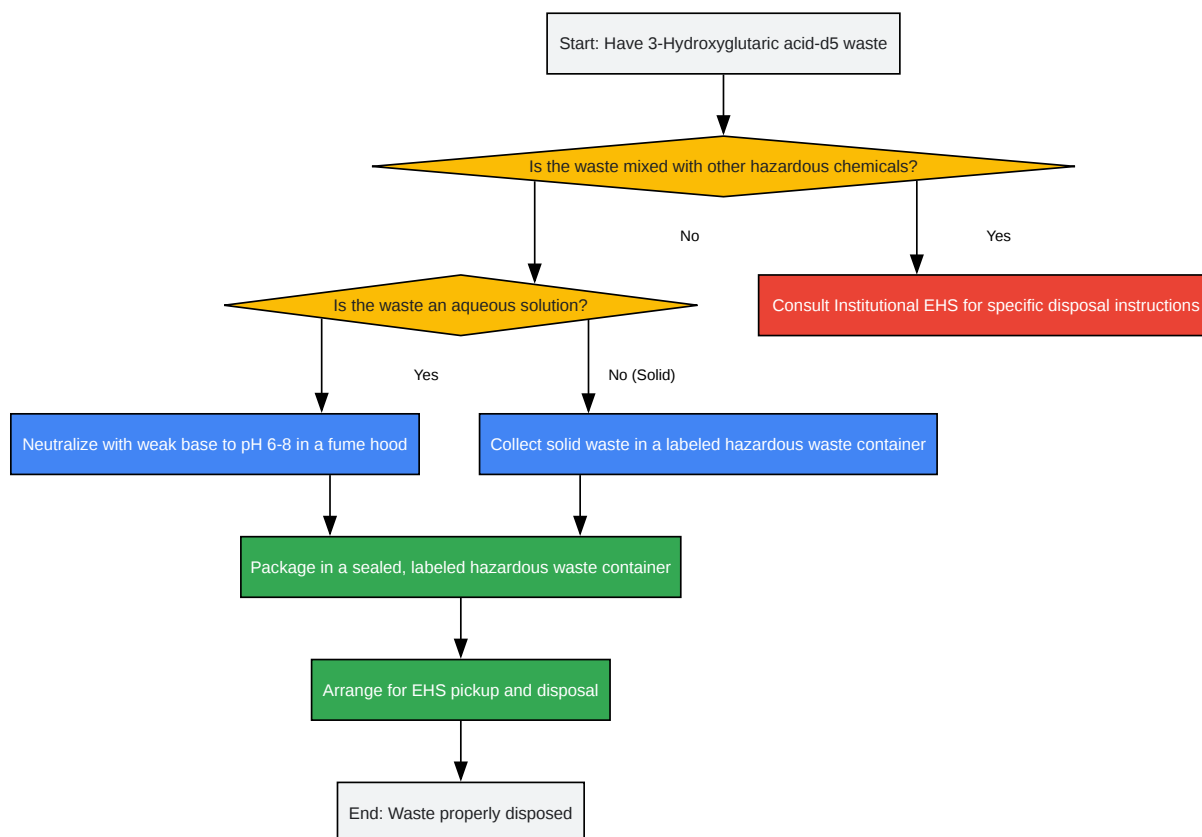
Procedure:

- Segregation: Collect all waste containing **3-Hydroxyglutaric acid-d5** in a designated, clearly labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Neutralization (for aqueous solutions):
 - Work in a well-ventilated area, such as a fume hood.
 - Slowly add a weak base, such as sodium bicarbonate, to the aqueous solution of **3-Hydroxyglutaric acid-d5**.
 - Monitor the pH of the solution using pH indicator strips.
 - Continue adding the base until the pH is between 6.0 and 8.0.
 - Caution: The neutralization process may generate gas and/or heat. Proceed slowly and allow any reaction to subside before adding more base.
- Disposal of Solid Waste:
 - If the waste is in solid form, it should be collected in a labeled hazardous waste container without neutralization.
 - Ensure the container is properly sealed to prevent dust inhalation.
- Container Labeling and Storage:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("**3-Hydroxyglutaric acid-d5**"), and the approximate quantity.
 - Store the sealed container in a designated secondary containment area, away from incompatible materials, until it is collected by your institution's EHS personnel.
- Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste container through your institution's EHS department. They will ensure it is transported to a licensed waste disposal facility.
- Never dispose of **3-Hydroxyglutaric acid-d5**, whether neutralized or not, down the drain unless you have explicit permission from your local EHS office.[\[4\]](#)

Logical Workflow for Disposal Decision-Making

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxyglutaric acid-d5**.



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Caption: Disposal workflow for **3-Hydroxyglutaric acid-d5**.

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